2-Chloro-4-methoxy-5-(trifluoromethyl)pyrimidine solubility data

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Compound of Interest

Compound Name:	*2-Chloro-4-methoxy-5-(trifluoromethyl)pyrimidine*
CAS No.:	*1312535-76-4*
Cat. No.:	*B577664*

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Introduction: The Critical Role of Solubility in Drug Discovery

The pyrimidine scaffold is a cornerstone in medicinal chemistry, forming the structural basis for a multitude of therapeutic agents. **2-Chloro-4-methoxy-5-(trifluoromethyl)pyrimidine** is a halogenated and functionalized pyrimidine derivative that holds potential as a key intermediate or a core structural motif in the design of novel pharmaceuticals and agrochemicals. The presence of a trifluoromethyl group can significantly enhance metabolic stability and binding affinity, making such compounds particularly interesting for modern drug discovery programs.

However, for any compound to be a viable candidate for development, its physicochemical properties must be well-understood. Among the most critical of these is solubility, which dictates a compound's bioavailability, ease of formulation, and the reliability of in vitro assay results. Poor aqueous solubility can be a significant impediment, leading to challenges in achieving therapeutic concentrations in vivo.

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This technical guide, intended for researchers, scientists, and drug development professionals, provides a comprehensive overview of the theoretical and practical considerations for determining the solubility of **2-Chloro-4-methoxy-5-(trifluoromethyl)pyrimidine**. It offers detailed, field-proven protocols for both kinetic and thermodynamic solubility assessment, grounded in the principles of scientific integrity and experimental causality.

Predicted Physicochemical Profile of 2-Chloro-4-methoxy-5-(trifluoromethyl)pyrimidine

While extensive experimental data for **2-Chloro-4-methoxy-5-(trifluoromethyl)pyrimidine** is not readily available in the public domain, we can infer its likely solubility behavior from its structural features and predicted physicochemical properties. These predictions are crucial for designing appropriate solubility experiments.

Property	Predicted Value/Information	Source
Molecular Formula	C6H4ClF3N2O	-
Molecular Weight	212.56 g/mol	-
XlogP	~2.4	[1]
Hydrogen Bond Donors	0	[2][3]
Hydrogen Bond Acceptors	3-5	[2][3]
Topological Polar Surface Area (TPSA)	~45.5 Å²	[2]

Expert Insights into the Physicochemical Profile:

- Lipophilicity (XlogP): The predicted XlogP of ~2.4 for a positional isomer suggests that **2-Chloro-4-methoxy-5-(trifluoromethyl)pyrimidine** is a moderately lipophilic compound.[1] This indicates that while it will have some affinity for non-polar environments, its solubility in aqueous media may be limited.

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- Hydrogen Bonding: With no hydrogen bond donors and a moderate number of acceptors (the nitrogen atoms of the pyrimidine ring and the oxygen of the methoxy group), the compound's ability to form hydrogen bonds with water is restricted, which may contribute to lower aqueous solubility.[2][3]

- Trifluoromethyl Group: The potent electron-withdrawing nature of the trifluoromethyl group is expected to decrease the basicity of the pyrimidine ring nitrogens. This will influence the compound's pKa and, consequently, its solubility as a function of pH.

- Polar Surface Area (TPSA): A TPSA of approximately 45.5 $Å^2$ is relatively low, which is often correlated with good cell permeability but can also be associated with lower aqueous solubility.[2]

Foundational Principles of Solubility Measurement

In drug discovery, solubility is not a single, monolithic value. It is typically assessed under two distinct conditions: kinetic and thermodynamic.

- Kinetic Solubility: This measures the concentration of a compound in solution after a small volume of a concentrated stock solution (typically in DMSO) is added to an aqueous buffer. It is a measure of the rate of dissolution versus the rate of precipitation and is well-suited for high-throughput screening (HTS) due to its speed.

- Thermodynamic Solubility: This represents the true equilibrium solubility of a compound, where an excess of the solid material is equilibrated with a solvent over an extended period. It is the gold standard for solubility measurement and is crucial for lead optimization and formulation development.[4]

Experimental Protocols for Determining Solubility

The following protocols are designed to be self-validating systems, providing accurate and reproducible solubility data for **2-Chloro-4-methoxy-5-(trifluoromethyl)pyrimidine**.

Kinetic Solubility Assay: A High-Throughput Approach

This protocol utilizes nephelometry (light scattering) to detect compound precipitation, a common and efficient method in early drug discovery.

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Methodology:

- Preparation of Stock Solution: Prepare a 10 mM stock solution of **2-Chloro-4-methoxy-5-(trifluoromethyl)pyrimidine** in 100% dimethyl sulfoxide (DMSO).
- Serial Dilution: In a 96-well plate, perform a serial dilution of the stock solution in DMSO to create a range of concentrations (e.g., from 10 mM down to 0.1 mM).
- Addition to Aqueous Buffer: In a separate 96-well clear-bottom plate, add an appropriate volume of aqueous buffer (e.g., phosphate-buffered saline, pH 7.4).
- Compound Addition: Transfer a small, fixed volume (e.g., 2 µL) from the DMSO dilution plate to the corresponding wells of the aqueous buffer plate. The final DMSO concentration should be kept low (e.g., 1-2%) to minimize its effect on solubility.
- Incubation and Measurement: The plate is then incubated at room temperature for a set period (e.g., 1-2 hours) with gentle shaking. The turbidity or light scattering of each well is measured at regular intervals using a nephelometer or a plate reader capable of measuring absorbance at a high wavelength (e.g., 620 nm).
- Data Analysis: The kinetic solubility is determined as the highest concentration at which no significant increase in light scattering (precipitation) is observed compared to the buffer-only control.

Thermodynamic Solubility Assay: The Shake-Flask Method

This "gold-standard" method measures the equilibrium solubility of the compound.

Methodology:

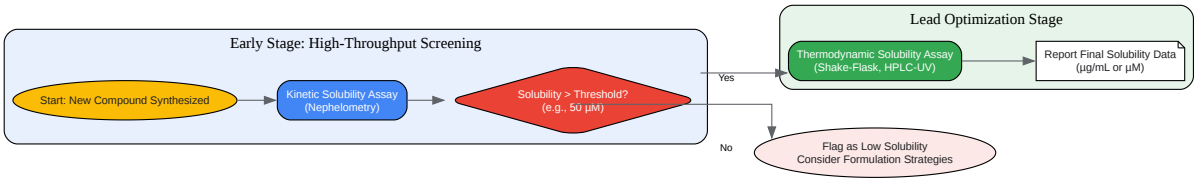
- Compound Addition: Add an excess amount of solid **2-Chloro-4-methoxy-5-(trifluoromethyl)pyrimidine** to a series of vials containing different aqueous buffers (e.g., pH 5.0, 7.4, and 9.0) and relevant organic solvents (e.g., ethanol, methanol, acetonitrile).
- Equilibration: The vials are sealed and agitated in a temperature-controlled shaker (e.g., at 25 °C) for a sufficient period to reach equilibrium (typically 24-48 hours).

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- Phase Separation: After equilibration, the samples are allowed to stand to allow the undissolved solid to settle. A portion of the supernatant is then carefully removed and filtered through a 0.45 µm filter to remove any remaining solid particles.
- Quantification: The concentration of **2-Chloro-4-methoxy-5-(trifluoromethyl)pyrimidine** in the clear filtrate is determined using a validated analytical method, typically High-Performance Liquid Chromatography with UV detection (HPLC-UV). A calibration curve is generated using standard solutions of the compound to ensure accurate quantification.
- Data Reporting: The thermodynamic solubility is reported in units of µg/mL or µM.

Visualization of the Solubility Assessment Workflow

The following diagram illustrates the logical flow of solubility assessment, from initial screening to definitive thermodynamic measurement.



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Caption: Workflow for solubility assessment of a novel compound.

Data Interpretation and Reporting

For reliable and comparable results, solubility data should be presented in a structured format.

Example Data Table:

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Solvent/Buffer	pH	Temperature (°C)	Solubility (µg/mL)	Method
PBS	7.4	25	Kinetic	
Acetate Buffer	5.0	25	Thermodynamic	
PBS	7.4	25	Thermodynamic	
Borate Buffer	9.0	25	Thermodynamic	
Ethanol	N/A	25	Thermodynamic	
Acetonitrile	N/A	25	Thermodynamic	

Causality in Experimental Design:

- Choice of Buffers: Using buffers with different pH values is essential to understand the impact of ionization on the solubility of **2-Chloro-4-methoxy-5-(trifluoromethyl)pyrimidine**, given the potential pKa of the pyrimidine nitrogens.
- Temperature Control: Solubility is temperature-dependent; therefore, maintaining a constant temperature during thermodynamic assays is crucial for reproducibility.
- Purity of the Compound: The presence of impurities can significantly affect solubility measurements. It is imperative to use a well-characterized compound with high purity.

Conclusion

While specific experimental solubility data for **2-Chloro-4-methoxy-5-(trifluoromethyl)pyrimidine** is not widely published, this guide provides a robust framework for its determination. By understanding the compound's predicted physicochemical properties and applying the detailed kinetic and thermodynamic solubility protocols, researchers can generate the high-quality, reliable data necessary to advance their research and development programs. Accurate solubility assessment is not merely a procedural step but a foundational element of successful drug discovery, enabling informed decisions and mitigating risks in the development pipeline.

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